

AM3102 filter frequency range and specifications

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Compound of Interest

Compound Name: AM3102

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An In-Depth Technical Guide to the **AM3102** Digitally Tunable Bandpass Filter

For researchers, scientists, and professionals in drug development, precision and flexibility in experimental setups are paramount. In fields where radio frequency (RF) signals are utilized for sensing, imaging, or data transmission, the ability to isolate specific frequency bands is crucial. The **AM3102** is a miniature, digitally tunable bandpass filter Integrated Circuit (IC) that offers a high degree of control over frequency selection in the 330 MHz to 1.5 GHz range. This guide provides a comprehensive overview of the **AM3102**'s specifications, experimental protocols for its characterization, and a visualization of its operational workflow.

Core Specifications

The **AM3102** provides a versatile filtering solution for receivers and transceivers that demand a flexible center frequency and bandwidth, high dynamic range, and a compact footprint.^[1] Its key performance parameters are summarized in the tables below.

Electrical and Performance Specifications

Specification	Value	Notes
Frequency Range	330 MHz to 1.2 GHz or 450 MHz to 1.5 GHz	Two typical application configurations are available.
Insertion Loss	2.5 dB	
Typical Rejection	40 dB	
Input IP3	+40 dBm	
Supply Voltage	+3.3V to +5.0V	
Logic Control Voltage	3V or 5V	
Operating Temperature	-40°C to +85°C	

Physical Specifications

Specification	Value
Package	4mm x 6mm QFN
I/O Impedance	50 ohms

Digital Control and Tuning

The **AM3102**'s center frequency and bandwidth are independently adjustable through a 4-bit digital control for both the low-pass and high-pass corners of the filter.^{[1][2]} This digital control allows for precise and repeatable filter settings, which is essential for systematic experimentation.

Experimental Protocols

Characterizing the performance of the **AM3102** is a critical step in its integration into any experimental setup. The following protocols outline the procedures for measuring the key performance metrics of the filter. These procedures are based on the use of an evaluation board, which typically includes the **AM3102** IC, SMA connectors for RF input and output, and DIP switches for manual control of the filter settings.^[2]

Required Equipment

- Vector Network Analyzer (VNA)
- DC Power Supply
- SMA Cables
- **AM3102** Evaluation Board

Procedure for Measuring Insertion Loss, Return Loss, and Rejection

- **Calibration:** Calibrate the VNA over the frequency range of interest (e.g., 200 MHz to 2 GHz) using a standard calibration kit (Short, Open, Load, Thru).
- **Power Supply:** Connect the DC power supply to the evaluation board and set the voltage to the desired level (e.g., +5.0V).
- **Connections:** Connect the VNA Port 1 to the RF input SMA connector on the evaluation board and VNA Port 2 to the RF output SMA connector.
- **Filter Tuning:** Set the desired center frequency and bandwidth using the DIP switches on the evaluation board, corresponding to the 4-bit digital control for the high-pass and low-pass filter corners.
- **Measurement:**
 - Measure the S21 parameter to determine the insertion loss and rejection characteristics of the filter. The insertion loss is the magnitude of S21 at the center of the passband. The rejection is the magnitude of S21 in the stopbands.
 - Measure the S11 parameter to determine the input return loss, which is an indicator of how well the filter is matched to the 50-ohm source.
- **Data Recording:** Record the S-parameter data and plot the filter's frequency response.

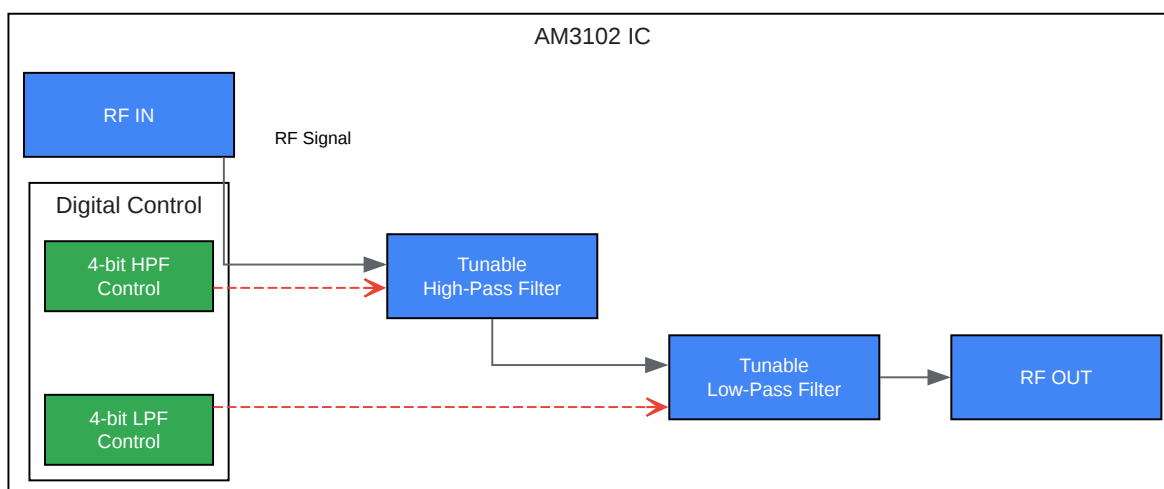
- Iteration: Repeat steps 4-6 for various filter tuning settings to fully characterize the device's tunable range.

Signaling Pathway and Experimental Workflow

To understand the operation of the **AM3102**, it is useful to visualize its internal signal flow and its place within a typical RF signal chain.

Internal Functional Block Diagram

The following diagram illustrates the internal architecture of the **AM3102**, showing the path of the RF signal through the digitally tunable high-pass and low-pass filter sections.

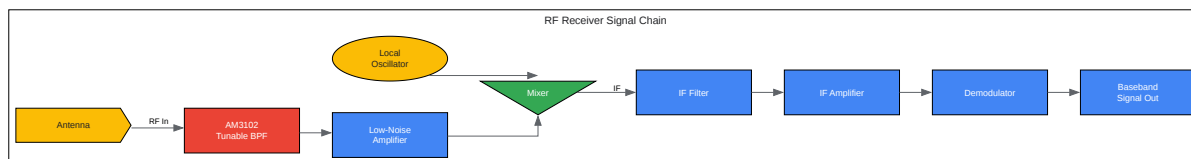


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AM3102 Internal Signal Flow

Typical RF Receiver Experimental Workflow

The **AM3102** is often employed as a front-end filter in an RF receiver to select the desired signal and reject out-of-band interference. The following diagram shows a typical experimental workflow for a superheterodyne receiver incorporating the **AM3102**.



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